

Part 1: Physicochemical Characterization & The Solubility Challenge[3]

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Compound of Interest

Compound Name: 6-Amino-5-nitrosouracil

CAS No.: 63884-45-7

Cat. No.: B7769583

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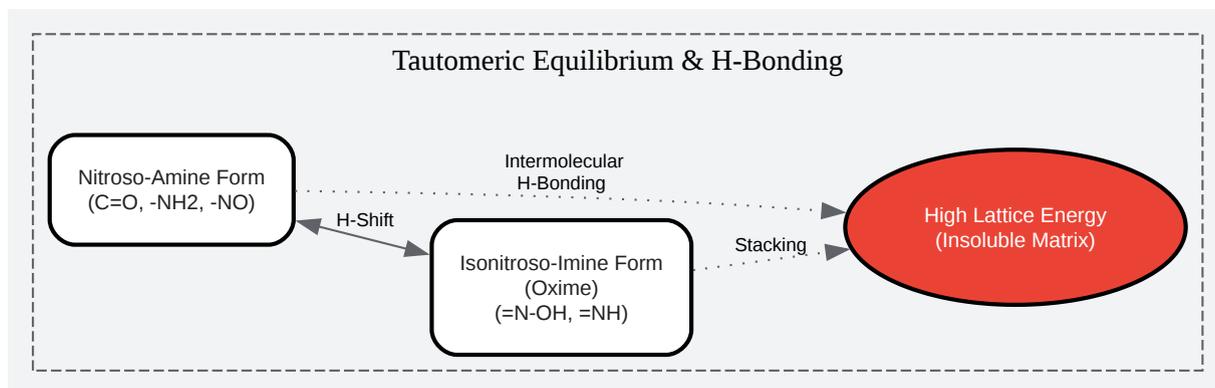
To master the handling of **6-Amino-5-nitrosouracil**, one must understand the structural root of its insolubility.[1][2] The compound does not exist as a simple static molecule; it exists in a dynamic equilibrium between the nitroso-amine form and the isonitroso-imine (oxime) form.[1][2]

Key Properties:

- Appearance: Distinctive pink to purple solid (indicative of the nitroso chromophore and charge transfer).[2][3]
- Melting Point: >300°C (Decomposes).[1][2][3][4][5] High melting point correlates with high lattice energy and low solubility.[1][2][3]
- pKa: Amphoteric character.[1][2][3] The N3-proton is acidic (pKa ~8–9), allowing solubility in alkaline solutions.[1][2][3] The amino group can be protonated in strong acids.[1][2][3]

The Tautomeric Barrier

The equilibrium heavily favors the formation of strong intermolecular hydrogen bonds, creating a "brick-wall" crystal lattice that resists solvation by non-polar and protic solvents (like ethanol) at room temperature.[1][2][3]



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Figure 1: The tautomeric equilibrium between the nitroso and oxime forms contributes to a rigid crystal lattice, resisting dissolution.^{[1][2][3]}

Part 2: Solubility Data & Solvent Selection^{[1][2][3][6]}

The following data summarizes the solubility behavior of **6-Amino-5-nitrosouracil**.

Quantitative values are approximated based on synthetic utility; "Insoluble" implies < 0.1 mg/mL.^{[1][2][3]}

Solvent Class	Solvent	Solubility Rating	Operational Notes
Polar Aprotic	DMSO	Moderate	Best organic solvent. Soluble up to ~10-20 mg/mL with warming. [1][2]
Polar Aprotic	DMF	Moderate	Good for synthesis.[2] Often used as the reaction medium (e.g., 80°C).[2]
Polar Protic	Water	Insoluble	< 0.03 mg/mL at RT. [2] Soluble only when boiling.[1][2][3]
Polar Protic	Methanol/Ethanol	Poor	Slightly soluble when boiling.[2] Used for washing crude solids. [1][2][3]
Non-Polar	Ether, Hexane	Insoluble	Useful only for precipitating the compound from DMF/DMSO.[3]
Aqueous Base	NaOH (2M)	High	Forms the sodium salt (deprotonation of N3). [2][3] Deep purple solution.
Aqueous Acid	HCl / AcOH	Low/Moderate	Soluble in strong acid via protonation, but often precipitates as salts upon cooling.[3]

Part 3: Strategic Dissolution Protocols

Do not attempt to dissolve this compound in water or ethanol for reactions requiring homogeneity.[1][2][3] Use one of the following validated protocols.

Protocol A: The "DMSO/Heat" Method (For Analysis/NMR)

Use this for preparing samples for ¹H-NMR or biological assays.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Weigh the required amount of **6-Amino-5-nitrosouracil**.[\[1\]](#)[\[2\]](#)
- Add DMSO-d₆ (for NMR) or standard DMSO (for assays).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Critical Step: Sonicate for 5 minutes. If solid remains, heat gently to 40–50°C using a heat block.
- Observation: The solution should turn a clear, deep pink/red.[\[2\]](#)[\[3\]](#) If turbidity persists, filter through a 0.45 μm PTFE syringe filter.[\[2\]](#)[\[3\]](#)

Protocol B: The "Alkaline Switch" Method (For Aqueous Reactions)

Use this if you need to react the compound in an aqueous environment (e.g., reduction to diamine).[\[3\]](#)

- Suspend the **6-Amino-5-nitrosouracil** in water (it will remain a solid suspension).
- Dropwise add 2.5 M NaOH or Ammonium Hydroxide (28%) while stirring.
- Mechanism: The base deprotonates the uracil ring (N3 position), breaking the H-bond lattice.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Endpoint: The solid dissolves rapidly to form a dark purple solution (the salt form).[\[2\]](#)[\[3\]](#)
- Reversal: To recover the compound, acidify with Glacial Acetic Acid to pH ~5.[\[2\]](#)[\[3\]](#) The product will reprecipitate immediately.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 4: Purification & Recrystallization[\[1\]](#)[\[2\]](#)[\[8\]](#)

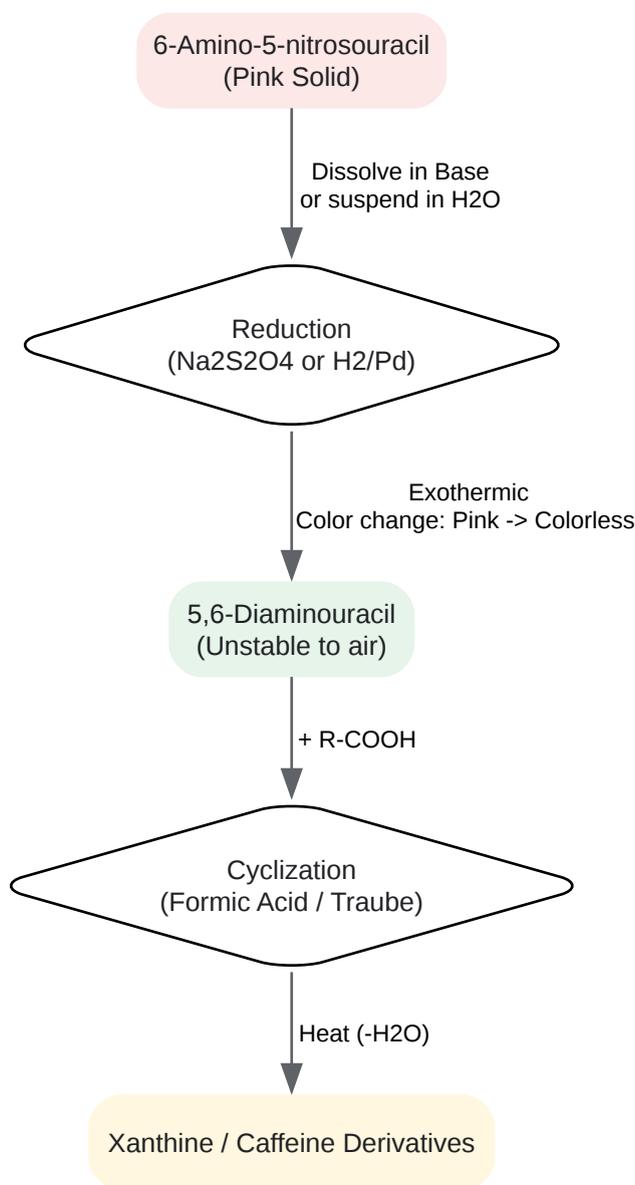
Because of its steep solubility curve in DMF and water, recrystallization is the most effective purification method.[\[2\]](#)[\[3\]](#)

Workflow: DMF/Water Precipitation

- Dissolve: Dissolve the crude pink solid in the minimum amount of boiling DMF (approx. 10 mL per gram).
- Filter: While hot, filter quickly to remove insoluble impurities (charcoal/inorganic salts).[2][3]
- Precipitate: Add the hot DMF filtrate into 3 volumes of ice-cold water while stirring vigorously.
- Collect: The pure **6-Amino-5-nitrosouracil** will crash out as fine, bright pink microcrystals.[1][2]
- Wash: Filter and wash with cold ethanol (to remove residual DMF) and then ether.

Part 5: Application in Traube Synthesis[1][2]

The primary utility of **6-Amino-5-nitrosouracil** is as a precursor to 5,6-diaminouracil, which is then cyclized to form Xanthines.[1][2]



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Figure 2: The standard workflow converting **6-Amino-5-nitrosouracil** to Xanthines. Note the color change from Pink (Nitroso) to Colorless (Diamine) as a visual reaction indicator.

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